

Application Notes and Protocols: Utilizing Cilastatin Sodium in the Study of β -Lactamase Resistance

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cilostatin sodium*

Cat. No.: *B15575374*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

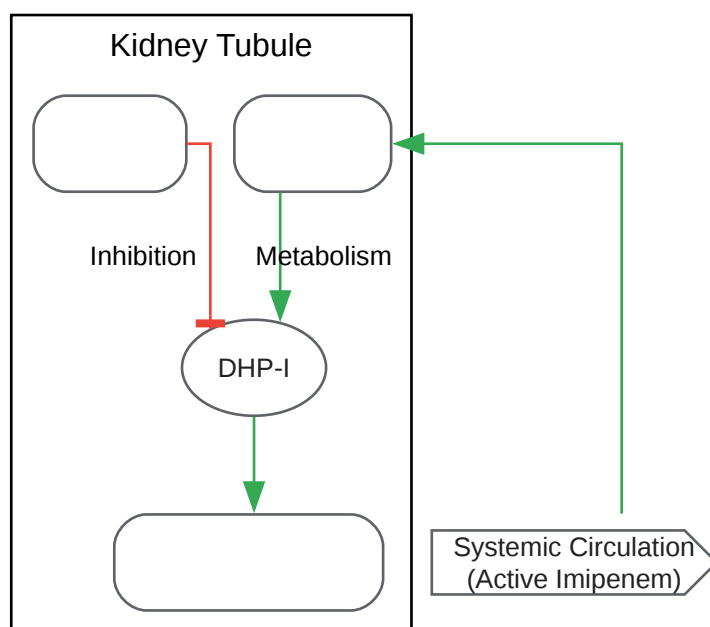
Cilastatin sodium is widely recognized for its role as a renal dehydropeptidase-I (DHP-I) inhibitor, co-administered with the carbapenem antibiotic imipenem to prevent its degradation in the kidneys.[1][2][3][4][5] This combination, imipenem/cilastatin, has been a cornerstone in treating severe bacterial infections for decades.[6][7][8] While its primary clinical application is not as a direct antibacterial agent or a broad-spectrum β -lactamase inhibitor, emerging research has highlighted a fascinating and underexplored aspect of cilastatin: its ability to inhibit certain classes of β -lactamases, particularly metallo- β -lactamases (MBLs).

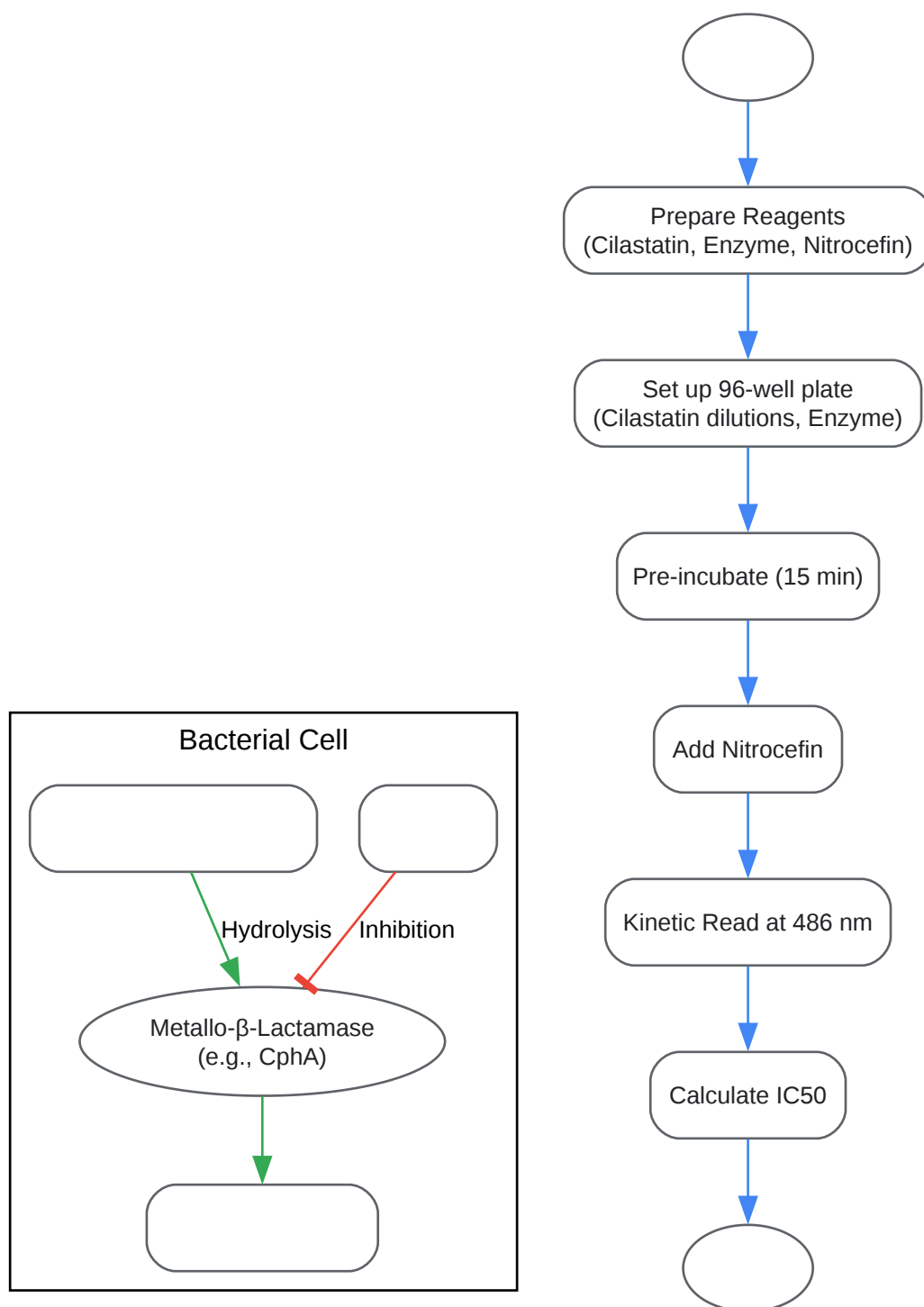
This discovery opens a new avenue for cilastatin sodium as a valuable research tool in the ongoing battle against antibiotic resistance. These application notes provide detailed protocols and conceptual frameworks for utilizing cilastatin sodium to investigate β -lactamase-mediated resistance mechanisms, screen for novel β -lactamase inhibitors, and potentially potentiate the activity of β -lactam antibiotics against resistant bacterial strains.

Mechanism of Action and Rationale for Use in β -Lactamase Research

Primary Mechanism: Inhibition of Renal Dehydropeptidase-I

The established mechanism of action for cilastatin is the inhibition of DHP-I, a zinc-dependent metalloenzyme located in the brush border of renal tubules.^{[4][9]} DHP-I is responsible for the hydrolysis of the β -lactam ring in carbapenems like imipenem, rendering them inactive.^{[4][5][10]} By inhibiting DHP-I, cilastatin increases the plasma half-life and urinary concentration of imipenem, thereby enhancing its therapeutic efficacy.^[9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. go.drugbank.com](https://go.drugbank.com) [go.drugbank.com]
- [2. journals.asm.org](https://journals.asm.org) [journals.asm.org]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. \$\beta\$ -Lactamases and \$\beta\$ -Lactamase Inhibitors in the 21st Century - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [5. Imipenem/cilastatin/relebactam: A new carbapenem \$\beta\$ -lactamase inhibitor combination - PubMed](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [6. Biochemical exploration of \$\beta\$ -lactamase inhibitors - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. ovid.com](https://ovid.com) [ovid.com]
- [9. Role of \$\beta\$ -Lactamase Inhibitors as Potentiators in Antimicrobial Chemotherapy Targeting Gram-Negative Bacteria - PMC](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing Cilastatin Sodium in the Study of β -Lactamase Resistance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575374/docs#application-notes-and-protocols-utilizing-cilastatin-sodium-in-the-study-of-lactamase-resistance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)